

Chemical properties and CAS number for (S)-Mevalonic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (S)-Mevalonic acid

Cat. No.: B1674968

[Get Quote](#)

An In-depth Technical Guide to **(S)-Mevalonic Acid**: Chemical Properties, Biological Significance, and Experimental Protocols

Introduction

(S)-Mevalonic acid is the biologically active enantiomer of mevalonic acid, a pivotal intermediate in the mevalonate pathway.[1] This pathway is a fundamental metabolic route responsible for the biosynthesis of a diverse array of essential biomolecules, including sterols (like cholesterol), isoprenoids, and coenzyme Q.[2] Given its central role in cellular metabolism, the mevalonate pathway and its intermediates are of significant interest to researchers in biochemistry, pharmacology, and drug development, particularly in the context of cardiovascular disease and cancer.[3][4] This guide provides a comprehensive overview of the chemical properties of **(S)-Mevalonic acid**, its role in cellular signaling, and detailed experimental protocols for its synthesis and analysis.

Chemical Properties and CAS Number

The physicochemical properties of **(S)-Mevalonic acid** are summarized in the table below. It is important to note that mevalonic acid exists in equilibrium with its lactone form, mevalonolactone, in aqueous solutions.[1]

Property	Value	Reference
CAS Number	32451-23-3	[5][6]
Molecular Formula	C ₆ H ₁₂ O ₄	[5][7]
Molecular Weight	148.16 g/mol (free acid basis)	[6][8]
IUPAC Name	(3S)-3,5-dihydroxy-3-methylpentanoic acid	[5]
Appearance	Typically exists as a solid at room temperature	[5]
Boiling Point	364.1°C at 760 mmHg	[5]
Density	1.263 g/cm ³	[5]
Solubility	Very soluble in water and polar organic solvents. May also be soluble in DMSO, ethanol, and DMF.	[1][5]
SMILES	<chem>OCC--INVALID-LINK--(C)O</chem>	[5]
InChI Key	KJTLQQUUPVSXIM-LURJTMIESA-N	[5][6]

The Mevalonate Signaling Pathway

The mevalonate pathway is a critical metabolic cascade that commences with acetyl-CoA and culminates in the synthesis of isopentenyl pyrophosphate (IPP) and dimethylallyl pyrophosphate (DMAPP), the foundational units for all isoprenoids.[1][2] This pathway is tightly regulated, primarily at the step catalyzed by HMG-CoA reductase, the enzyme that converts HMG-CoA to mevalonic acid.[1][4] This enzyme is the target of statin drugs, which are widely used to lower cholesterol levels.[3] The isoprenoids produced via this pathway are essential for various cellular functions, including the post-translational modification of proteins (prenylation) involved in cell signaling, such as Ras and Rho GTPases, which are often implicated in cancer. [2][3]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Mevalonic acid - Wikipedia [en.wikipedia.org]
- 2. The Mevalonate Pathway: Central Hub of Cholesterol Metabolism, Isoprenoid Biosynthesis, and Disease Mechanisms - MetwareBio [metwarebio.com]
- 3. Mevalonate Pathway: Origins, Regulation, and Health Implications - Creative Proteomics Blog [creative-proteomics.com]
- 4. Frontiers | The Mevalonate Pathway, a Metabolic Target in Cancer Therapy [frontiersin.org]
- 5. L-Mevalonic acid | metabolite of the mevalonate pathway | CAS# 32451-23-3 | InvivoChem [invivochem.com]
- 6. (S)-Mevalonic acid lithium salt ≥96.0% (GC) | Sigma-Aldrich [sigmaaldrich.com]
- 7. CAS 150-97-0: Mevalonic acid | CymitQuimica [cymitquimica.com]
- 8. Mevalonic acid | TargetMol [targetmol.com]
- To cite this document: BenchChem. [Chemical properties and CAS number for (S)-Mevalonic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1674968#chemical-properties-and-cas-number-for-s-mevalonic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com